

2-Amino-2-methyl-1-propanol safety and toxicity data

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Compound of Interest

Compound Name: 2-Amino-2-methyl-1-propanol

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An In-depth Technical Guide on the Safety and Toxicity of **2-Amino-2-methyl-1-propanol**

Abstract

This technical guide provides a comprehensive overview of the safety and toxicity profile of **2-Amino-2-methyl-1-propanol** (CAS No. 124-68-5), a substituted aliphatic alcohol widely used as a pH adjuster and emulsifier. This document synthesizes key toxicological data from a range of studies, presenting quantitative data in structured tables for clarity and ease of comparison. Detailed methodologies for pivotal experiments are described to provide context for the findings. The guide also includes a visualization of a standard toxicological assessment workflow to aid in understanding the evaluation process for chemical compounds.

Introduction

2-Amino-2-methyl-1-propanol, also known by synonyms such as AMP, 2-Aminoisobutanol, and Isobutanolamine, is a clear, light-colored liquid.^{[1][2]} It is primarily utilized in the formulation of cosmetics and personal care products to control pH, typically at concentrations of 2% or less.^[1] While considered safe for its intended use in cosmetics, a thorough understanding of its toxicological profile is essential for risk assessment in research and drug development settings. This guide summarizes the available data on its acute and chronic toxicity, irritation potential, and genotoxicity.

Toxicological Profile

2-Amino-2-methyl-1-propanol exhibits low acute toxicity via oral and dermal routes.[1][3] However, it is classified as a significant irritant to the skin and eyes.[3][4][5][6][7][8][9] Repeated exposure studies have identified the liver as the primary target organ.[1][6][10] Importantly, genotoxicity assays have not indicated any mutagenic or carcinogenic potential.[3][6]

Acute Toxicity

The acute lethal dose (LD50) has been established for oral and dermal routes of administration in animal models. The data indicates a low potential for acute toxicity from single exposures.

| Route | Species | LD50 Value | Reference |
|--------|---------|-------------|-----------|
| Oral | Rat | 2900 mg/kg | [3] |
| Dermal | Rabbit | >2000 mg/kg | [3][10] |

Irritation and Sensitization

The compound is a known irritant, with the undiluted substance capable of causing severe reactions. However, it does not appear to be a skin sensitizer.

| Endpoint | Species | Result | Reference |
|--------------------|------------|---|--------------|
| Skin Irritation | Rabbit | Severe Irritant (Draize test score: 6.37) | [6] |
| Skin Corrosion | N/A | Non-corrosive (DOT Test, 4-hour exposure) | [6] |
| Eye Irritation | Rabbit | Causes serious eye damage/corrosion | [1][4][8][9] |
| Skin Sensitization | Guinea Pig | Not a sensitizer | [1][9] |

Repeated Dose Toxicity

Studies involving repeated administration have consistently shown effects on the liver.[1][6] Findings from studies ranging from four weeks to one year in various species include increased liver weight, histopathological changes, and alterations in clinical chemistry parameters related

to liver function.[1][6] Additionally, damage and hemorrhage in the gastrointestinal mucosa have been observed following oral administration.[1]

Genotoxicity and Carcinogenicity

A range of assays have been conducted to assess the mutagenic and carcinogenic potential of **2-Amino-2-methyl-1-propanol**. The collective evidence suggests the compound is not genotoxic and is unlikely to pose a carcinogenic hazard.

| Test Type | Result | Reference |
|--------------------------------|---------------------------------------|-----------|
| Ames Test | Not mutagenic | [3] |
| Various Genotoxicity Assays | No evidence of carcinogenic potential | [6] |
| Carcinogenicity Classification | Not listed by IARC, NTP, ACGIH, OSHA | [3][8] |

Developmental Toxicity

In a screening study conducted on rats, the hydrochloride salt of **2-Amino-2-methyl-1-propanol** was found to be toxic to the fetus when administered at high oral doses.[6] However, in a definitive developmental toxicity study using dermal administration—the most likely route of human exposure from cosmetics—the compound did not cause birth defects or other fetal effects even at high doses.[6]

Experimental Protocols

The toxicological data summarized above is derived from studies following standardized methodologies. Key experimental designs are detailed below.

Acute Oral Toxicity (LD50) - OECD Test Guideline 401

This protocol was referenced for determining the oral LD50 in rats.

- Species: Rat (male)
- Administration: A single dose administered orally via gavage.

- Procedure: Animals are fasted prior to dosing. The substance is administered, and animals are observed for mortality, clinical signs of toxicity, and changes in body weight for a period of at least 14 days.
- Endpoint: The LD50 is calculated, representing the statistically estimated dose that is expected to be lethal to 50% of the tested animals. A post-mortem gross necropsy is performed on all animals.

Acute Dermal Toxicity (LD50) - OECD Test Guideline 402

This guideline was used for the dermal LD50 study in rabbits.

- Species: Rabbit (male and female)
- Administration: The test substance is applied uniformly to a shaved area of the skin (at least 10% of the body surface area) and held in contact with the skin with a porous gauze dressing for 24 hours.
- Procedure: Animals are observed for mortality and signs of toxicity for 14 days after the exposure period. Body weights are recorded weekly.
- Endpoint: The dermal LD50 is determined. All animals undergo a gross necropsy at the end of the observation period.

Skin and Eye Irritation - Draize Test

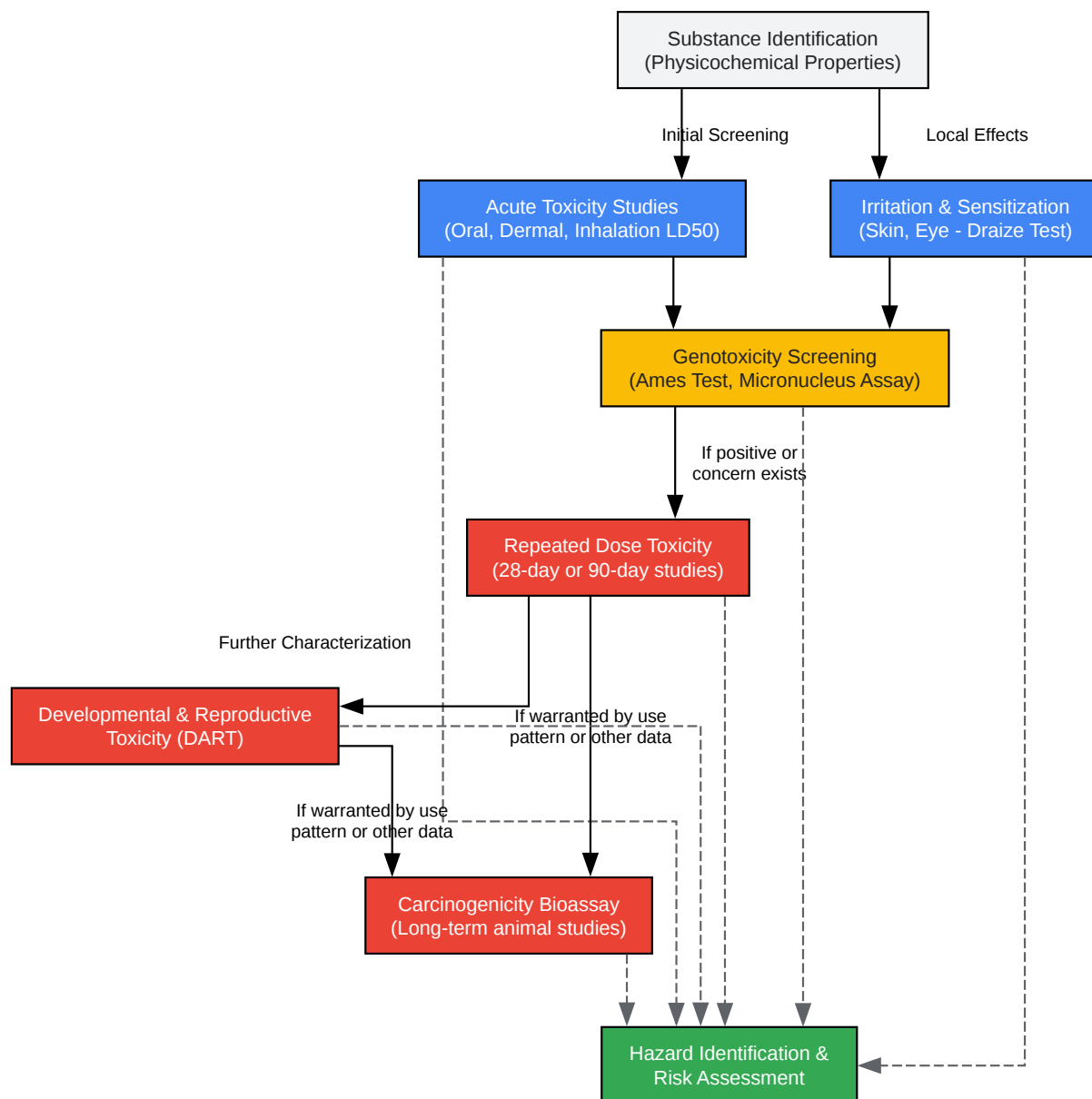
The Draize test was employed to assess skin and eye irritation in rabbits.[6]

- Species: Albino Rabbit
- Skin Irritation Protocol: A small amount of the test substance is applied to a shaved patch of skin and covered with a patch. The site is evaluated for signs of erythema (redness) and edema (swelling) at specified intervals. Scores are assigned based on the severity of the reaction.
- Eye Irritation Protocol: A small amount of the substance is instilled into the conjunctival sac of one eye of the rabbit, with the other eye serving as a control. The eyes are examined for

opacity of the cornea, inflammation of the iris, and redness/swelling of the conjunctiva at various time points after application.

Visualization of Toxicological Assessment Workflow

The following diagram illustrates a generalized workflow for the toxicological assessment of a chemical substance, from initial characterization to comprehensive risk assessment.



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Caption: Generalized workflow for chemical toxicology assessment.

Conclusion

2-Amino-2-methyl-1-propanol has a well-characterized toxicological profile indicating low acute systemic toxicity. The primary hazards are severe skin and eye irritation upon direct contact with the undiluted substance.[1][6] Long-term exposure studies point to the liver as a target organ, though the substance has not shown evidence of mutagenicity or carcinogenicity. [1][3][6] These data are critical for conducting appropriate risk assessments and implementing necessary safety precautions in occupational, research, and development settings.

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References

- 1. 2-Amino-2-methyl-1-propanol: Uses and Toxicity_Chemicalbook [chemicalbook.com]
- 2. 2-AMINO-2-METHYL-1-PROPANOL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 3. fishersci.com [fishersci.com]
- 4. cdhfinechemical.com [cdhfinechemical.com]
- 5. fishersci.co.uk [fishersci.co.uk]
- 6. downloads.regulations.gov [downloads.regulations.gov]
- 7. lobachemie.com [lobachemie.com]
- 8. pallavchemicals.com [pallavchemicals.com]
- 9. downloads.regulations.gov [downloads.regulations.gov]
- 10. echemi.com [echemi.com]
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